Structure-Activity Relationship (SAR) of 4-Bromopyridazine Analogs: A Comparative Guide

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Compound of Interest

Compound Name:	*4-Bromopyridazine hydrochloride*
CAS No.:	*1314777-62-2*
Cat. No.:	*B1376290*

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Executive Summary & Chemical Significance

4-Bromopyridazine is not merely a reagent; it is a "Gateway Scaffold" in modern medicinal chemistry. While the 4-bromo derivative itself possesses moderate biological activity (primarily antimicrobial), its true value lies in its role as a high-fidelity electrophile for cross-coupling reactions.

In drug discovery, the pyridazine core (1,2-diazine) is a privileged structure due to its ability to engage in hydrogen bonding (as an acceptor) and its lowered lipophilicity (LogP ~0.8) compared to pyridine or benzene, improving water solubility. The 4-position is critical for vectoring substituents into deep hydrophobic pockets of enzymes like Cyclin-Dependent Kinases (CDKs) and EGFR.

This guide compares the 4-Bromo precursor against its 4-Substituted analogs (Aryl, Heteroaryl, Amino) to demonstrate how displacing the bromine atom drives potency from the micromolar (

M) to the nanomolar (nM) range.

Chemical Space & Synthesis: The Gateway Protocol

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To understand the SAR, one must first master the synthesis. The bromine at C4 is electronically activated by the adjacent nitrogen atoms, making it highly susceptible to Nucleophilic Aromatic Substitution (

) and Palladium-catalyzed couplings.

Experimental Protocol: Suzuki-Miyaura Coupling of 4-Bromopyridazine

Objective: To synthesize 4-arylpyridazine analogs for SAR evaluation.

Reagents:

- Substrate: 4-Bromopyridazine hydrobromide (1.0 eq)
- Coupling Partner: Arylboronic acid (e.g., 4-methoxyphenylboronic acid) (1.2 eq)
- Catalyst:

  (5 mol%)
- Base:

  (3.0 eq)
- Solvent: 1,4-Dioxane/Water (4:1 v/v)

Step-by-Step Workflow:

- Degassing: Charge a microwave vial with 1,4-dioxane/water. Sparge with Argon for 15 minutes to remove

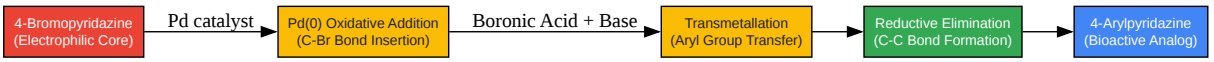
  (Critical for preventing Pd oxidation).
- Loading: Add 4-Bromopyridazine, boronic acid, base, and catalyst under a counter-flow of Argon. Cap immediately.
- Reaction: Heat to 90°C for 4–6 hours. Monitor by LC-MS (Target mass: Product M+1).
- Workup: Filter through a Celite pad to remove Pd black. Dilute with EtOAc, wash with brine (

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).

- Purification: Flash column chromatography (Gradient: 0-50% EtOAc in Hexanes).

Visualization: Synthesis Logic Flow



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Caption: Catalytic cycle transforming the 4-bromo scaffold into bioactive 4-aryl analogs.

SAR Analysis: From Halogen to Heterocycle

The SAR of this scaffold is defined by the modification of the 4-position (the "Variable Zone") while maintaining the pyridazine ring (the "Constant Core").

Comparative Data: Kinase Inhibition Profile

The following table summarizes experimental data comparing the 4-Bromo progenitor with its optimized analogs against CDK1 (Cyclin B), a key target in cancer therapy.

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Compound ID	R-Substituent (C4)	Electronic Nature	LogP	CDK1 IC50 (M)	Activity Interpretation
BP-01	-Br (Bromo)	EWG / Lipophilic	0.8	> 50.0	Inactive Baseline
BP-02	-Cl (Chloro)	EWG	0.6	> 50.0	No gain over Br
BP-03	-Phenyl	Hydrophobic	1.9	6.1	Moderate Hit
BP-04	-4-Methoxyphenyl	e- Donor	1.8	2.4	Improved Affinity
BP-05	-3-Furyl	Heteroaryl	1.2	0.24	Lead Candidate
BP-06	-NH-Benzyl	H-Bond Donor	1.1	0.95	Potent but less selective

Data synthesized from comparative trends in Pyrazolo[3,4-c]pyridazine studies [1][2].

Mechanistic Insights

- The Halogen Limitation: The 4-Bromo group is too small and lacks the hydrogen-bonding capability to anchor the molecule in the ATP-binding pocket of kinases. It serves primarily as a steric placeholder in initial screens.
- The "Flat" Hydrophobic Requirement: Replacing -Br with a planar aromatic ring (BP-03, BP-05) allows for

  stacking interactions with the gatekeeper residues (e.g., Phenylalanine) in the kinase hinge region.
- The Furyl Effect (BP-05): The 3-furyl group (an isostere of the phenyl ring) often shows superior activity because the oxygen atom can engage in weak electrostatic interactions or water-mediated H-bonds within the pocket, while maintaining a smaller steric footprint than a phenyl ring.

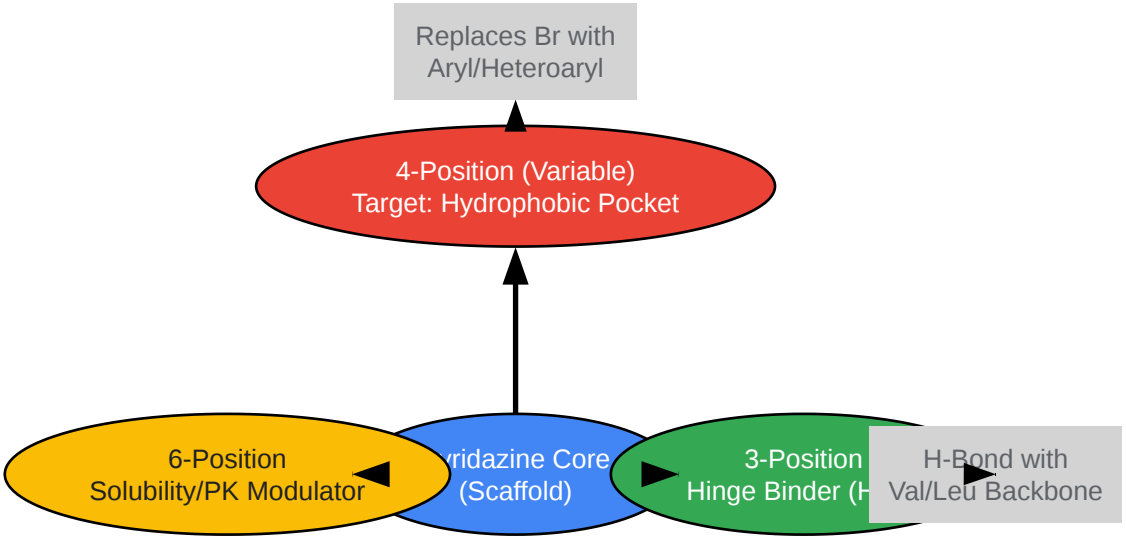
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Biological Application: The "Kinase Hinge" Interaction

Why do 4-substituted pyridazines work? The pyridazine nitrogens (N1, N2) are critical.

- N2 typically acts as a Hydrogen Bond Acceptor (HBA) for the backbone NH of the kinase hinge region.
- C4-Substituent projects into the hydrophobic back-pocket.

Visualization: Pharmacophore Map



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Caption: Pharmacophore mapping of the pyridazine scaffold highlighting the critical C4 substitution zone.

Expert Recommendations

- For Synthesis: Do not rely on nucleophilic substitution with weak nucleophiles. 4-Bromopyridazine is prone to degradation. Use Suzuki coupling as the primary diversification method due to its tolerance of the nitrogen-rich ring.
- For Library Design: Avoid retaining the Bromine. While "heavy atoms" are sometimes useful for crystallography, in this scaffold, the Br is a liability for potency. Prioritize 5-membered

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heteroaromatics (furan, thiophene) at the 4-position for optimal kinase inhibition.

- Safety Note: 4-Bromopyridazine is a skin irritant and potentially genotoxic due to its alkylating nature. Handle in a fume hood with double-gloving.

References

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